

Cerium (III) Fluoride (CeF₃) as an Evaporation Material: A Technical Guide

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Compound of Interest

Compound Name: CEF3

Cat. No.: B15563538

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Cerium (III) Fluoride (**CeF₃**) is an inorganic compound that has garnered significant interest as a high-performance evaporation material. Its unique combination of optical, chemical, and physical properties makes it a versatile choice for a range of applications, from optical coatings to advanced biomedical technologies. This guide provides an in-depth technical overview of **CeF₃** for researchers, scientists, and professionals in drug development, covering its core properties, deposition methodologies, and key applications.

Core Physical and Chemical Properties

CeF₃ is a white or light-yellow crystalline solid known for its stability and optical clarity.^[1] It is insoluble in water but will dissolve in acids and alkaline solutions.^[2] The material is also described as hygroscopic, meaning it can absorb moisture from the air.^[2] Its key physical and chemical characteristics are summarized below.

Property	Value	References
Chemical Formula	CeF3	[1][3]
Molecular Weight	197.11 g/mol	[1]
Appearance	White or light yellow crystalline solid/particles	[1][3][4]
Density	6.16 g/cm ³	[1][3][4]
Melting Point	1460 °C (1730 K)	[1][3][4]
Boiling Point	~2300 °C	[1]
Crystal Structure	Hexagonal	[1][5]
Solubility	Insoluble in water; soluble in strong acids/bases	[1][2]
Purity Available	99% to 99.999%	[2][3]

Evaporation and Thin Film Deposition

Thin films of **CeF3** are commonly deposited using physical vapor deposition (PVD) techniques, primarily thermal evaporation and electron-beam (e-beam) evaporation.[2][3][4][6] These methods allow for the creation of high-quality, uniform films with desirable properties.

Deposition Techniques

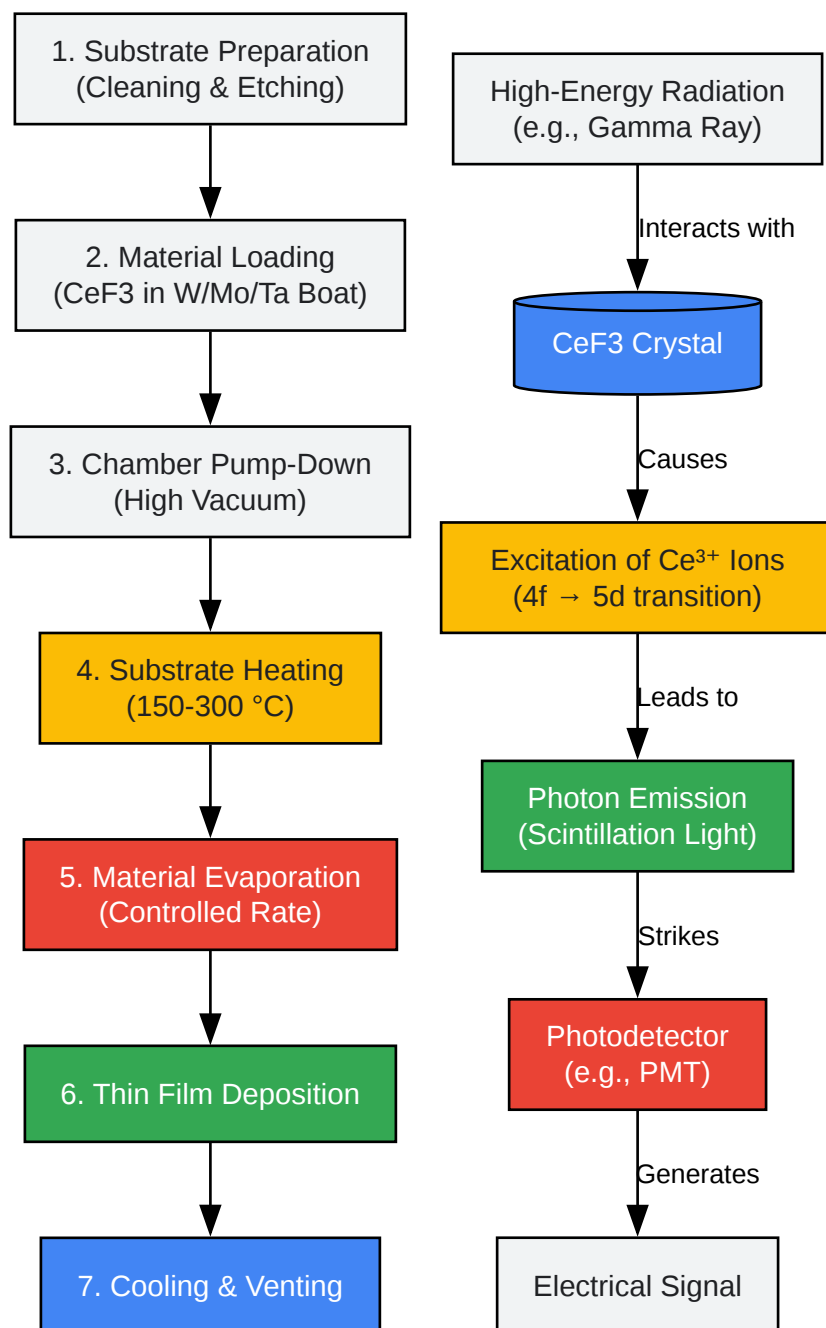
- **Thermal Evaporation:** This is a widely used method where **CeF3**, typically in granular form, is placed in a resistive-heated "boat".[6] The material is heated under high vacuum until it evaporates, and the vapor travels to and condenses on a substrate. Suitable boat materials include Tungsten (W), Molybdenum (Mo), and Tantalum (Ta).[6] It is recommended to preheat the material gently to allow for outgassing.
- **Electron-Beam (E-Beam) Evaporation:** In this technique, a high-energy electron beam is used to heat the **CeF3** source material in a crucible, causing it to evaporate.[2][6] This method is also highly effective and can be performed using Molybdenum (Mo) or Tantalum (Ta) crucible liners.[6]

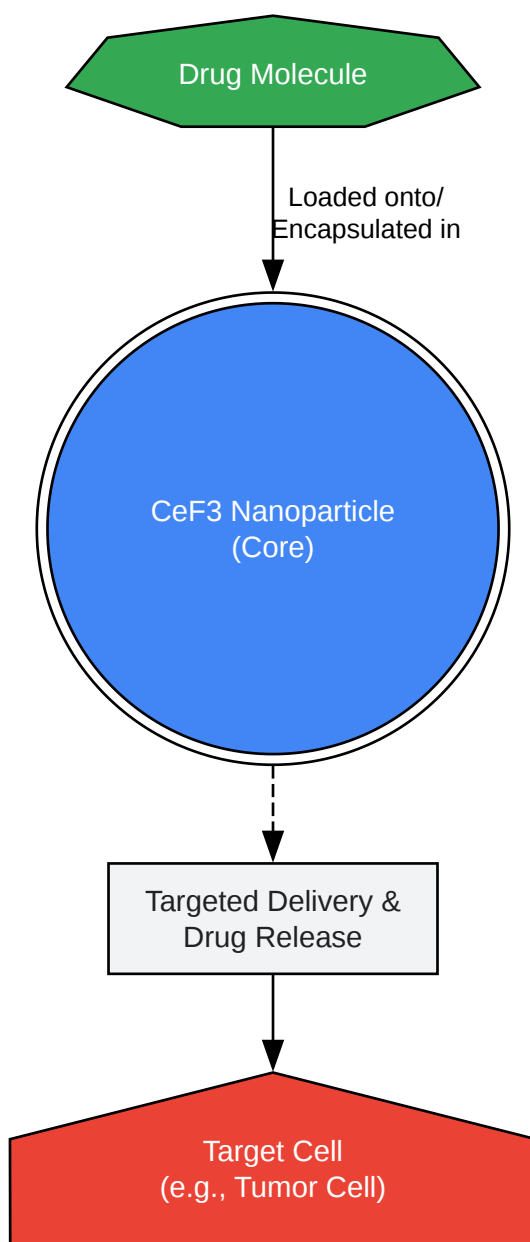
- Pulsed Electron Beam Evaporation (PEBE): This technique has been successfully used to synthesize **CeF3** nanopowder from a target material, demonstrating high evaporation rates and collection percentages.^{[7][8][9]}

Experimental Protocol: Thermal Evaporation of CeF3

The following protocol outlines a typical procedure for depositing **CeF3** thin films via thermal evaporation.

- Substrate Preparation: Substrates (e.g., glass, MgF2, or Si(100) wafers) are thoroughly cleaned to remove contaminants.^{[5][10][11]} This may involve sonication in solvents and etching in a dilute HF solution to remove native oxide layers.^[5]
- Material Loading: High-purity **CeF3** granules are placed into a suitable evaporation boat (e.g., Tungsten).^[6]
- Chamber Evacuation: The deposition chamber is evacuated to a high vacuum, typically in the range of 10^{-6} mBar or lower, to minimize contamination and ensure a long mean free path for the evaporated molecules.
- Substrate Heating: The substrate is heated to a specific temperature, commonly between 150 °C and 300 °C.^[6] Substrate temperature is a critical parameter that influences the film's structure, morphology, and properties.^{[10][12][13]} For instance, films have been deposited at 523 K (250 °C) for optical studies.^{[10][11]}
- Deposition: The boat is gradually heated by passing a current through it. The temperature is raised until the **CeF3** begins to evaporate at a controlled rate (e.g., ~900 °C for a vapor pressure of 10^{-4} mBar). The vapor deposits onto the heated substrate, forming a thin film.
- Cooling and Venting: After the desired film thickness is achieved, the heating source is turned off, and the substrate is allowed to cool down under vacuum before the chamber is vented to atmospheric pressure.





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